

Geranyl Formate: A Technical Overview of its Chemical Structure and Biological Significance

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Compound of Interest

Compound Name:	Geranyl formate
Cat. No.:	B089782

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Introduction

Geranyl formate, the formate ester of geraniol, is a naturally occurring monoterpene with the chemical formula C₁₁H₁₈O₂.^[1] It is a colorless to pale yellow liquid characterized by a fresh, green, rosy, and leafy aroma.^[2] This compound is a constituent of various essential oils and is widely utilized in the fragrance and flavor industries.^{[3][4][5]} Beyond its sensory properties, **geranyl formate** has garnered scientific interest for its potential biological activities, including its role as an insect alarm pheromone and its purported hepatoprotective effects.^[1] This technical guide provides a comprehensive overview of the chemical structure of **geranyl formate**, supported by quantitative data, a summary of its synthesis, and an exploration of its known biological roles.

Chemical Structure and Properties

Geranyl formate is systematically known as [(2E)-3,7-dimethylocta-2,6-dienyl] formate.^[1] Its structure consists of a geranyl group, which is a C₁₀ acyclic monoterpene alcohol moiety, esterified with a formate group. The "(2E)" designation indicates the trans configuration of the double bond at the C2 position.

Physicochemical Data

A summary of the key physicochemical properties of **Geranyl formate** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₈ O ₂	[1]
Molecular Weight	182.26 g/mol	[1]
CAS Number	105-86-2	[1]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	216 °C (lit.)	
Density	0.915 g/mL at 25 °C (lit.)	
Refractive Index	n _{20/D} 1.46 (lit.)	
Solubility	Insoluble in water; soluble in organic solvents	[3]

Spectroscopic Data

The structural elucidation of **Geranyl formate** is confirmed through various spectroscopic techniques. A summary of the available data is provided below.

Mass Spectrometry

The electron ionization (EI) mass spectrum of **Geranyl formate** is characterized by a molecular ion peak [M]⁺ at m/z 182. The fragmentation pattern is consistent with its ester structure. Key fragments and their relative intensities are listed in Table 2.

m/z	Relative Intensity (%)	Putative Fragment
69	99.99	[C ₅ H ₉] ⁺
41	50.19	[C ₃ H ₅] ⁺
68	21.34	[C ₅ H ₈] ⁺
136	11.54	[M - HCOOH] ⁺
39	10.09	[C ₃ H ₃] ⁺

Data sourced from PubChem CID 5282109.[\[1\]](#)

Infrared (IR) Spectroscopy

The IR spectrum of **Geranyl formate** exhibits characteristic absorption bands corresponding to its functional groups. The key peaks are summarized in Table 3.

Wavenumber (cm ⁻¹)	Functional Group
~1720	C=O stretch (ester)
~1160	C-O stretch (ester)
~2920, 2850	C-H stretch (alkane)
~1670	C=C stretch (alkene)

Note: Specific peak positions can vary slightly based on the measurement conditions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While detailed assignments are not readily available in the searched literature, predicted ¹H and ¹³C NMR spectra can be found in databases such as ChemicalBook.[\[6\]](#)[\[7\]](#) These spectra would be expected to show signals corresponding to the vinyl protons, allylic protons, methyl groups, and the formate proton.

Synthesis of Geranyl Formate

The primary method for the synthesis of **Geranyl formate** is the Fischer esterification of geraniol with formic acid, typically in the presence of an acid catalyst.[\[3\]](#)

General Experimental Protocol: Esterification of Geraniol

A general procedure for the synthesis of **Geranyl formate** involves the following steps:

- Reaction Setup: Geraniol and an excess of formic acid are mixed in a round-bottom flask. A catalytic amount of a strong acid, such as sulfuric acid, is added.

- Reaction Conditions: The reaction mixture is typically stirred at room temperature or gently heated to drive the reaction to completion.[3] The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up and Purification: Upon completion, the reaction mixture is diluted with an organic solvent and washed with water and a mild base (e.g., sodium bicarbonate solution) to remove unreacted acid and catalyst. The organic layer is then dried over an anhydrous salt (e.g., sodium sulfate) and the solvent is removed under reduced pressure. The crude product is then purified, typically by vacuum distillation, to yield pure **Geranyl formate**.[3]

A patent has also described a method for preparing **Geranyl formate** using an ionic liquid as a catalyst, which is presented as a greener alternative to traditional acid catalysis.[8]

Biological Activities and Signaling Pathways

Role as an Insect Alarm Pheromone

Geranyl formate is known to function as an alarm pheromone in various insect species.[1] Alarm pheromones are semiochemicals released by an individual in response to a threat, which then elicit a defensive or escape response in conspecifics.

While the precise signaling pathway for **Geranyl formate** in insects is not detailed in the available literature, a general workflow for insect olfactory signaling can be proposed.



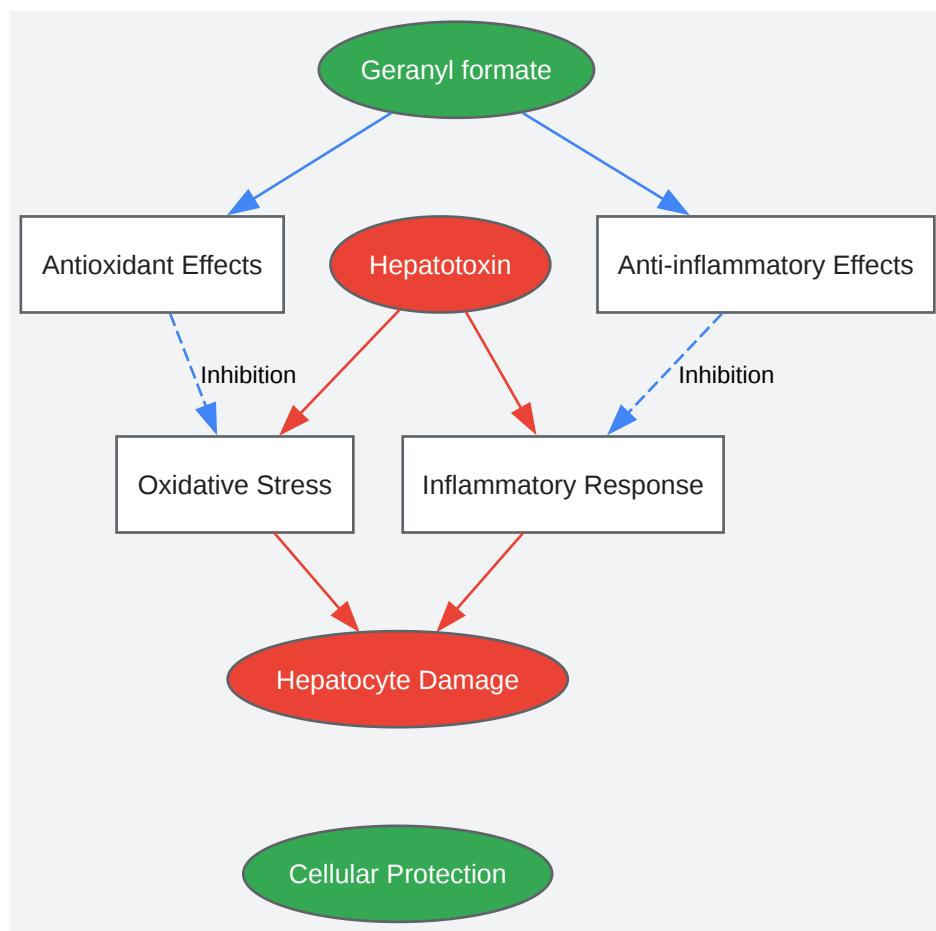
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Caption: Generalized insect olfactory signaling pathway.

In this proposed pathway, **Geranyl formate** molecules are bound by Odorant Binding Proteins (OBPs) in the insect's sensillar lymph. The OBP-pheromone complex then interacts with an Olfactory Receptor (OR) on the dendritic membrane of an olfactory sensory neuron. This interaction leads to the opening of ion channels, causing depolarization of the neuron and the generation of an action potential. This signal is then transmitted to the central nervous system (CNS), resulting in a behavioral response.

Hepatoprotective Effects

Recent studies have suggested that **Geranyl formate** may possess hepatoprotective properties. However, the cellular mechanisms and signaling pathways underlying this effect have not been fully elucidated in the available literature. Generally, the hepatoprotective effects of monoterpenes are often attributed to their antioxidant and anti-inflammatory activities. A plausible, though not specifically demonstrated for **Geranyl formate**, workflow for hepatoprotective action is outlined below.



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Caption: Putative mechanism of hepatoprotective action.

This diagram illustrates that hepatotoxins can induce oxidative stress and an inflammatory response, leading to hepatocyte damage. **Geranyl formate**, through potential antioxidant and anti-inflammatory effects, may inhibit these processes, thereby conferring cellular protection. It

is important to note that this is a generalized pathway for hepatoprotective compounds and specific research on **Geranyl formate** is required to confirm these mechanisms.

Applications in Drug Development and Research

The biological activities of **Geranyl formate** suggest potential avenues for its application in drug development and research.^[4] Its role as an insect pheromone could be exploited for the development of novel pest management strategies. The potential hepatoprotective effects warrant further investigation to understand its therapeutic potential in liver diseases. Furthermore, as a well-characterized small molecule, it can serve as a lead compound for the synthesis of new derivatives with enhanced biological activities.^[4]

Conclusion

Geranyl formate is a monoterpene ester with a well-defined chemical structure and interesting biological properties. While its use in the fragrance and flavor industry is well-established, its roles as a semiochemical and a potential therapeutic agent are emerging areas of research. Further studies are needed to fully elucidate the detailed experimental protocols for its synthesis and to unravel the specific signaling pathways involved in its biological activities. Such research will be crucial for harnessing the full potential of **Geranyl formate** in various scientific and commercial applications.

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